

Personal protective equipment for handling 3,5-Dibromobenzene-1,2-diamine

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Compound of Interest

Compound Name: 3,5-Dibromobenzene-1,2-diamine

Cat. No.: B072946

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Essential Safety and Handling Guide for 3,5-Dibromobenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3,5-Dibromobenzene-1,2-diamine** (CAS No. 1575-38-8) in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Summary

3,5-Dibromobenzene-1,2-diamine is a chemical compound that requires careful handling due to its potential health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance is classified with the following hazards:

- Acute Toxicity (Oral): Harmful or toxic if swallowed.[1][2]
- Acute Toxicity (Dermal): Harmful in contact with skin.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2][3][4][5]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage or irritation.[1][2][3][4][5]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3][4][5]

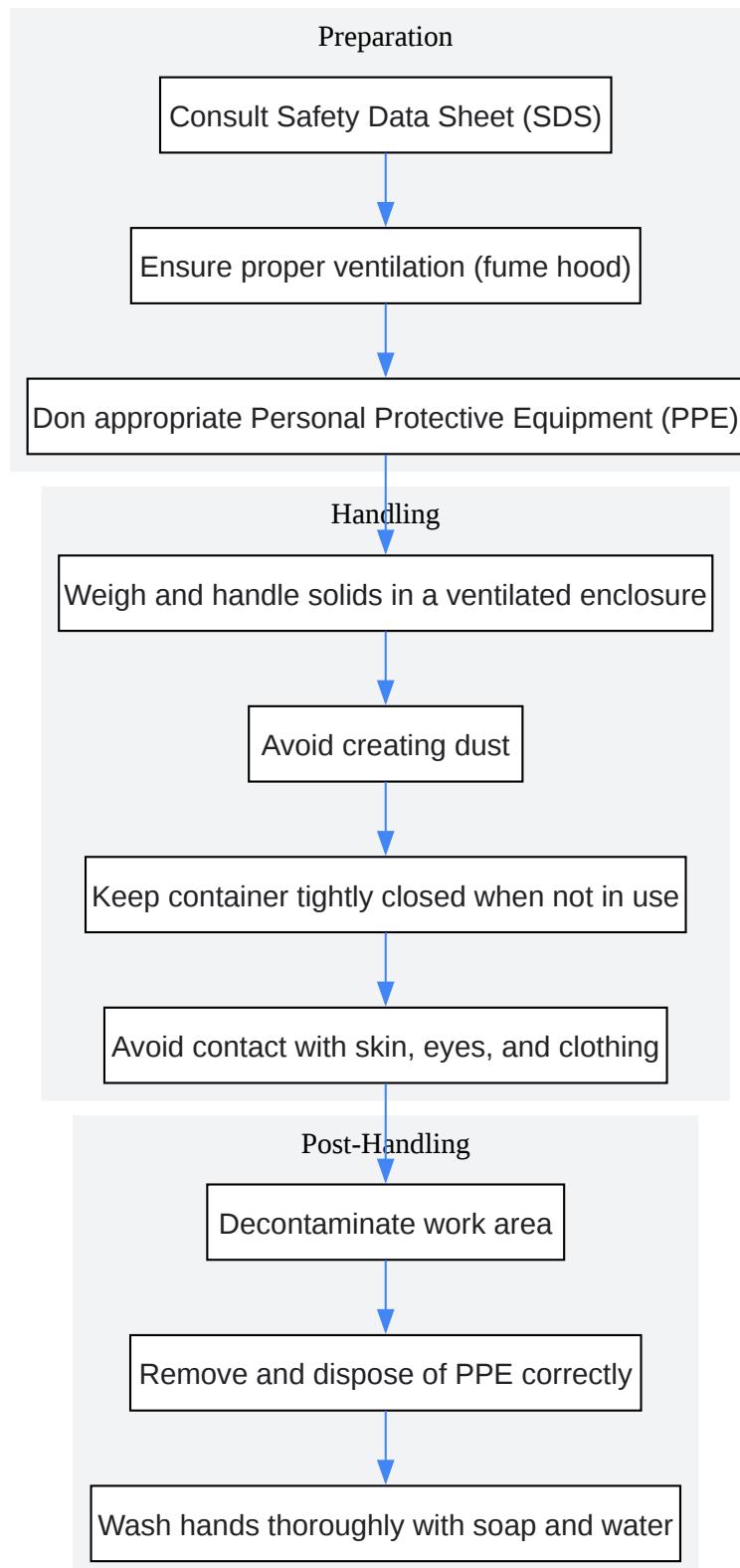
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling this compound. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Regulatory Standard (Example)
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). All disposable gloves are permeable; select the glove with the lowest permeability for this hazard.	29 CFR 1910.138
Eye and Face Protection	Chemical safety goggles or a full-face shield to protect against splashes. ^{[3][6]} Safety glasses are insufficient as they do not protect from splashes.	29 CFR 1910.133
Skin and Body Protection	A fully buttoned laboratory coat, long pants, and closed-toe shoes made of a liquid-resistant material are the minimum requirements. ^[6] For larger quantities or tasks with a higher risk of splashing, consider a splash apron or an isolation gown.	
Respiratory Protection	Use in a well-ventilated area. If dust, mists, or aerosols are generated and engineering controls (like a fume hood) are inadequate, a NIOSH/MSHA-approved respirator is required. ^[3]	29 CFR 1910.134

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for minimizing exposure and ensuring safety.



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Caption: A step-by-step workflow for the safe handling of **3,5-Dibromobenzene-1,2-diamine**.

Experimental Protocol:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure that a properly functioning chemical fume hood is available and in use.[3] Put on all required PPE as detailed in the table above.
- Handling:
 - Conduct all weighing and manipulation of the solid compound within a chemical fume hood to minimize inhalation exposure.[3]
 - Handle the substance carefully to avoid the generation of dust.
 - When not in use, ensure the container is tightly sealed to prevent the release of vapors and dust.[4][5]
 - Should accidental contact occur, follow the first aid measures outlined below.
- Post-Handling:
 - Thoroughly decontaminate the work surface after use.
 - Remove contaminated PPE, ensuring not to touch the outer surfaces with bare hands, and dispose of it in the designated hazardous waste container.
 - Wash hands and any exposed skin thoroughly with soap and water after completing the work.[3]

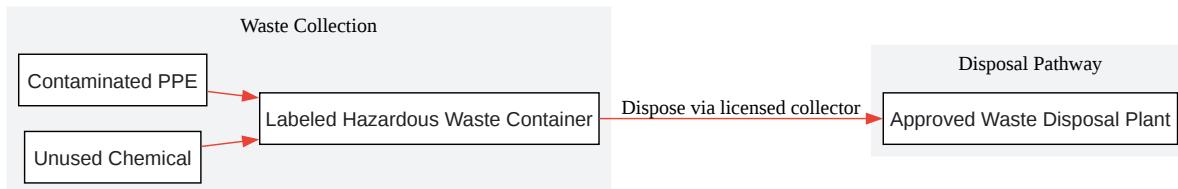
Emergency Procedures

In the event of exposure or a spill, immediate action is required.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[3][4]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]
Spill	Evacuate the area. Wear appropriate PPE. Sweep or shovel the spilled material into a suitable, labeled container for disposal. Avoid creating dust. Do not let this chemical enter the environment.

Disposal Plan

Proper disposal of **3,5-Dibromobenzene-1,2-diamine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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Caption: The logical flow for the disposal of **3,5-Dibromobenzene-1,2-diamine** waste.

Disposal Protocol:

- Waste Collection:
 - Collect unused **3,5-Dibromobenzene-1,2-diamine** and any material contaminated with it (e.g., paper towels, gloves) in a designated, properly labeled, and sealed hazardous waste container.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Disposal:
 - Dispose of the contents and the container in accordance with all local, state, and federal regulations. This typically involves transfer to an approved waste disposal plant via a licensed contractor.[\[3\]](#)[\[4\]](#)[\[5\]](#) Do not dispose of it down the drain or in the regular trash.[\[4\]](#)

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